

An In-depth Technical Guide to the Safety of Tetramethylammonium Acetate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetramethylammonium acetate hydrate*

Cat. No.: *B2566039*

[Get Quote](#)

Introduction

Tetramethylammonium acetate (TMAA), with CAS Number 10581-12-1, is a quaternary ammonium salt that serves as a versatile intermediate and reagent in various chemical processes.[1] It finds application in organic synthesis, pharmaceuticals, agrochemicals, and as a catalyst, emulsifier, and antistatic agent.[1][2] Its hydrate form is noted for its high solubility in water and other polar solvents, enhancing its utility in diverse reaction systems.[2] For researchers, scientists, and drug development professionals handling this compound, a thorough understanding of its safety profile, handling procedures, and emergency responses is paramount. This guide provides a comprehensive overview of the safety data for **tetramethylammonium acetate hydrate**, compiled from multiple safety data sheets (SDS).

Physical and Chemical Properties

A summary of the key physical and chemical properties of tetramethylammonium acetate is presented below. This data is essential for understanding the conditions under which it can be safely stored and handled.

Property	Value	Source(s)
Chemical Name	Tetramethylammonium acetate	[1][3][4]
CAS Number	10581-12-1	[1][3][4]
Molecular Formula	C ₆ H ₁₅ NO ₂ / (CH ₃) ₄ N(OCOCH ₃)	[1][5]
Molecular Weight	133.19 g/mol	[1][5]
Appearance	White crystalline solid/powder	[1]
Melting Point	184 °C (decomposes)	[1]
Density	1.000 g/cm ³ at 20°C	[1]
Solubility	Soluble in water; highly soluble in polar organic solvents (e.g., methanol, ethanol)	[1][2]
Flash Point	Not applicable	
Sensitivity	Hygroscopic (sensitive to moisture)	[1]

Hazard Identification and GHS Classification

Tetramethylammonium acetate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Hazard Classification	GHS Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation	H315
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation	H319
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	H335

Sources:[\[3\]](#)[\[4\]](#)[\[5\]](#)

The signal word associated with these classifications is "Warning".[\[1\]](#)[\[4\]](#) While one database indicates a potential for oral toxicity (Acute Tox. 3, H301), this is not consistently reported across manufacturer SDSs and should be noted as a potential but less-substantiated hazard.[\[5\]](#)

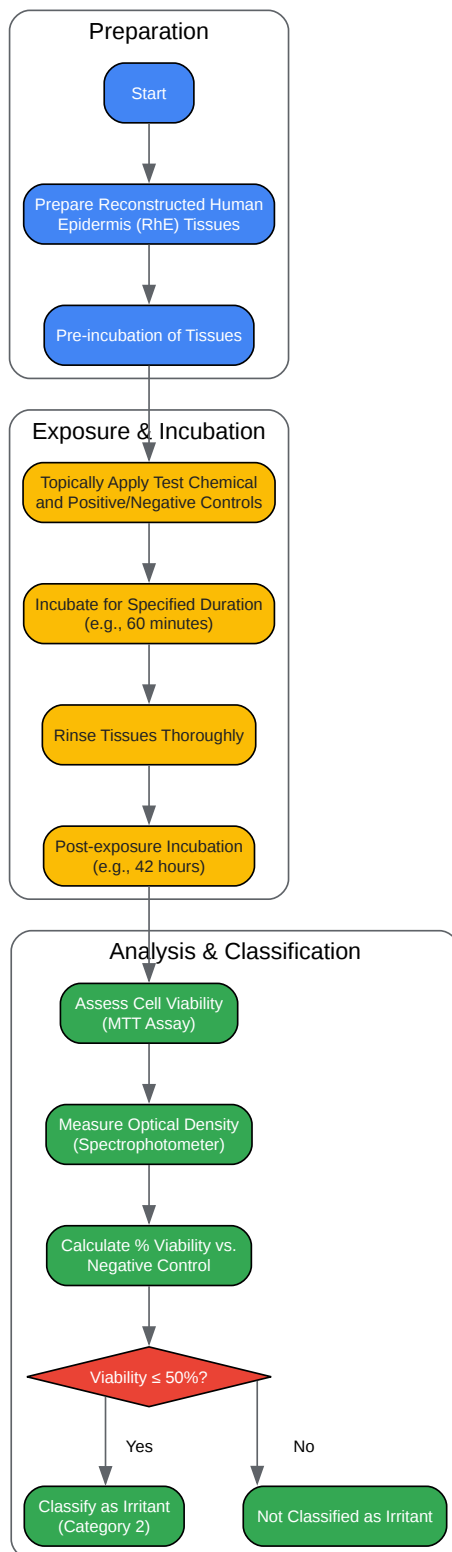
Experimental Protocols

While the specific studies for tetramethylammonium acetate are not detailed in the available SDSs, the GHS classifications are based on standardized testing protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines. The general methodologies for determining the key hazards are described below.

Methodology for Skin Irritation Testing (Based on OECD Guideline 439: In Vitro Skin Irritation)

This test evaluates the potential of a substance to cause skin irritation using a reconstituted human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin. The procedure involves a topical exposure of the RhE tissue to the test chemical, followed by an assessment of cell viability. A reduction in cell viability below a defined threshold indicates that the substance is an irritant.

Experimental Workflow: In Vitro Skin Irritation Test (OECD 439)



[Click to download full resolution via product page](#)

Workflow for In Vitro Skin Irritation Testing.

Methodology for Eye Irritation Testing (Based on OECD Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method)

Similar to the skin irritation test, this in vitro method uses a three-dimensional human cornea-like epithelium model. It assesses the potential of a chemical to cause serious eye damage or irritation by measuring its cytotoxic effect after a short-term exposure.

The workflow is analogous to the skin irritation test, involving tissue preparation, chemical application, incubation, and a cell viability assay (e.g., MTT) to determine the level of damage. A chemical is identified as an eye irritant if the remaining cell viability is below a specific threshold (e.g., $\leq 60\%$).

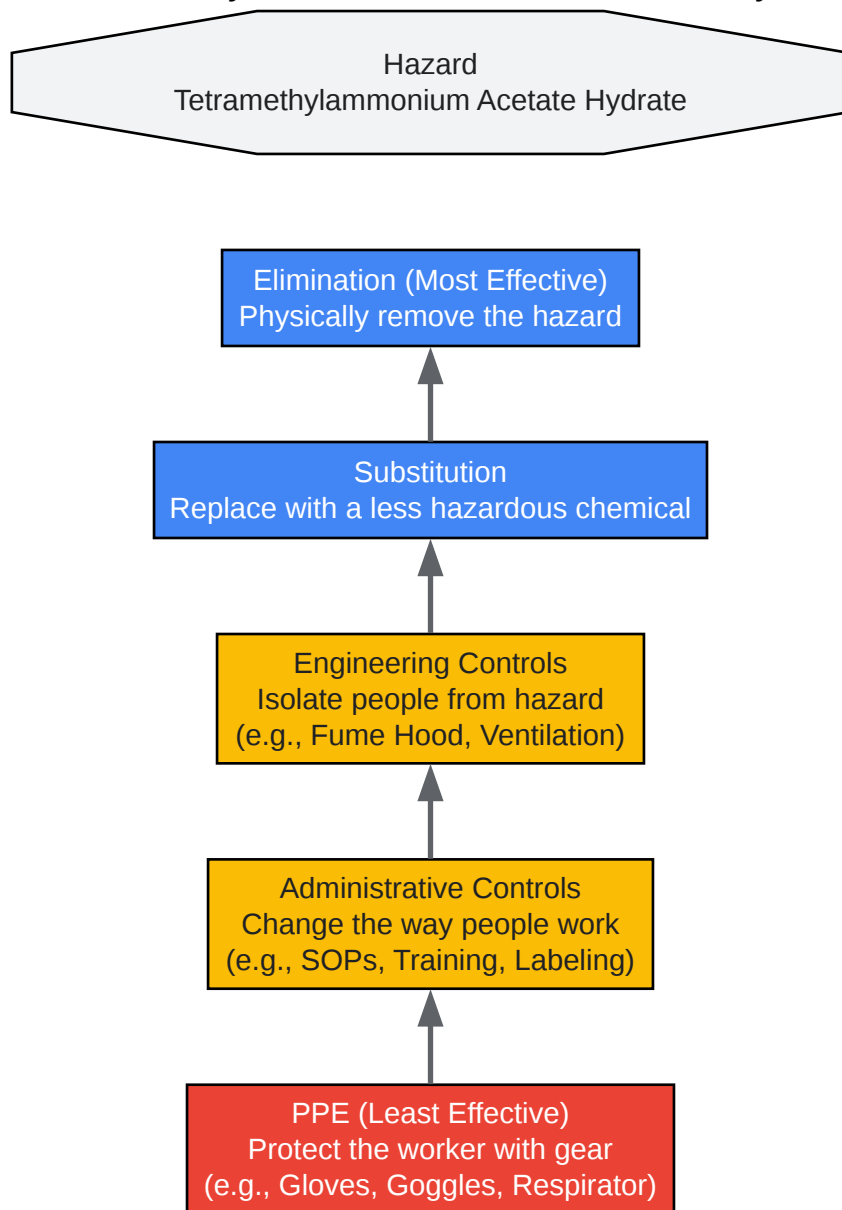
Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are critical to mitigate the risks associated with **tetramethylammonium acetate hydrate**.

Hierarchy of Controls

The most effective way to manage risk is to follow the hierarchy of controls. This framework prioritizes control methods from most to least effective.

Hierarchy of Controls for Chemical Safety



[Click to download full resolution via product page](#)

Hierarchy of Controls for Managing Chemical Risks.

Personal Protective Equipment (PPE)

When handling the compound, appropriate PPE is mandatory to prevent exposure.[3]

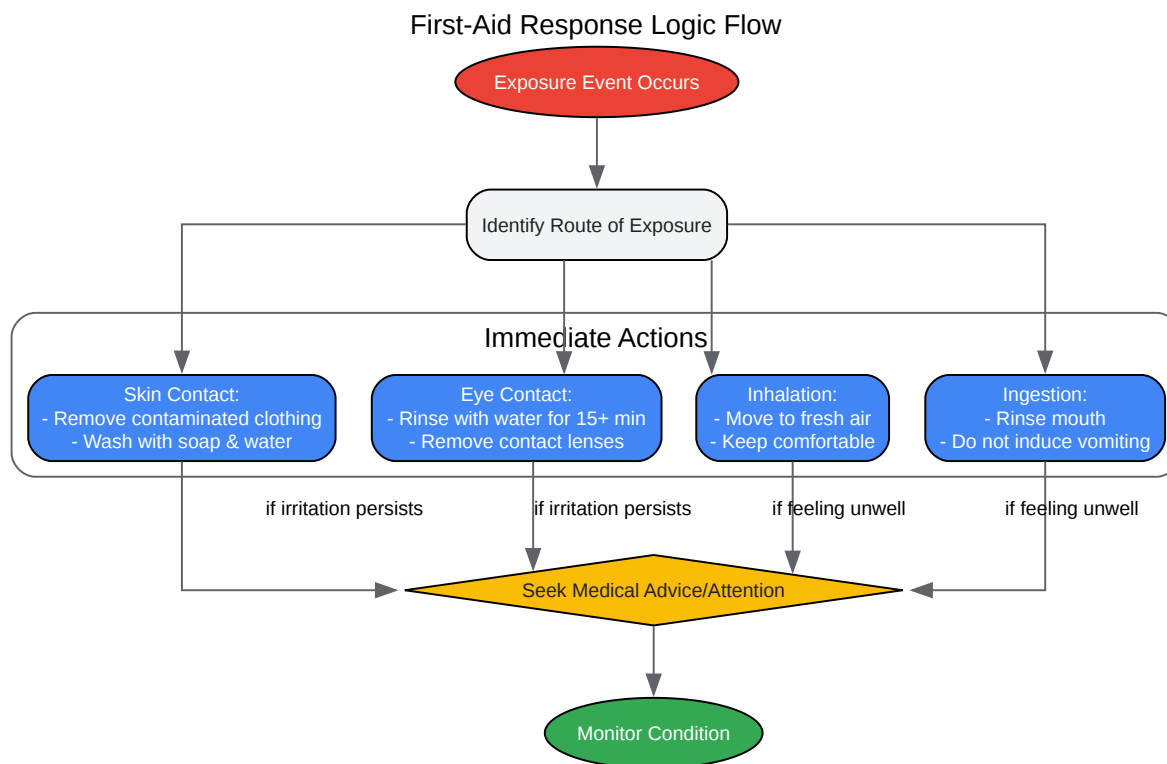
Protection Type	Recommendation	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.	[6][7]
Hand Protection	Wear suitable protective gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	[6][7]
Skin/Body Protection	Wear protective clothing, such as a lab coat. For larger quantities, consider a chemical-resistant apron.	[3][6]
Respiratory Protection	Use a dust respirator (e.g., N95) or work in a well-ventilated area, such as a fume hood, to avoid inhaling dust.	[3][7]

First-Aid Measures

In case of accidental exposure, immediate and appropriate first-aid is crucial.[3]

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell or if breathing is difficult, seek medical attention.	[3][4]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.	[3][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.	[3][6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.	[6]

The logical flow for responding to an exposure event is outlined in the diagram below.



[Click to download full resolution via product page](#)

Logical flow for first-aid response to exposure.

Storage and Disposal

Storage: Store containers tightly closed in a dry, cool, and well-ventilated place.[6] Keep away from incompatible materials such as strong oxidizing agents.[8] The compound is hygroscopic, so protection from moisture is important.[1]

Disposal: Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.[3] Do not allow the chemical to enter drains or waterways.[6]

Conclusion

Tetramethylammonium acetate hydrate is a valuable laboratory reagent that poses moderate hazards, primarily as a skin, eye, and respiratory irritant. A comprehensive understanding of its properties and strict adherence to safety protocols are essential for its safe use. By implementing the hierarchy of controls, utilizing appropriate personal protective equipment, and being prepared for emergency situations, researchers can effectively mitigate the risks associated with handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetramethylammonium acetate | 10581-12-1 [chemicalbook.com]
- 2. eqipped.com [eqipped.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. echemi.com [echemi.com]
- 5. Tetramethylammonium acetate | C₆H₁₅NO₂ | CID 82741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. targetmol.com [targetmol.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Tetramethylammonium Acetate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2566039#tetramethylammonium-acetate-hydrate-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com